

Boc-NH-PEG4-azide molecular weight and CAS number

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Compound of Interest

Compound Name: Boc-NH-PEG4-azide

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In-Depth Technical Guide: Boc-NH-PEG4-azide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, applications, and experimental protocols for **Boc-NH-PEG4-azide**, a versatile heterobifunctional linker crucial in bioconjugation, proteomics, and drug discovery, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

Core Properties of Boc-NH-PEG4-azide

Boc-NH-PEG4-azide, also known as t-Boc-N-Amido-PEG4-Azide, is a polyethylene glycol (PEG)-based linker. It features a tert-butyloxycarbonyl (Boc)-protected amine at one terminus and an azide group at the other, separated by a 4-unit PEG spacer. This structure provides a unique combination of functionalities: the azide group allows for highly specific "click chemistry" reactions, the PEG spacer enhances solubility and reduces steric hindrance, and the Boc-protected amine offers an orthogonal handle for subsequent conjugation steps after deprotection.

Quantitative Data Summary

The key molecular and physical properties of **Boc-NH-PEG4-azide** are summarized in the table below for easy reference.



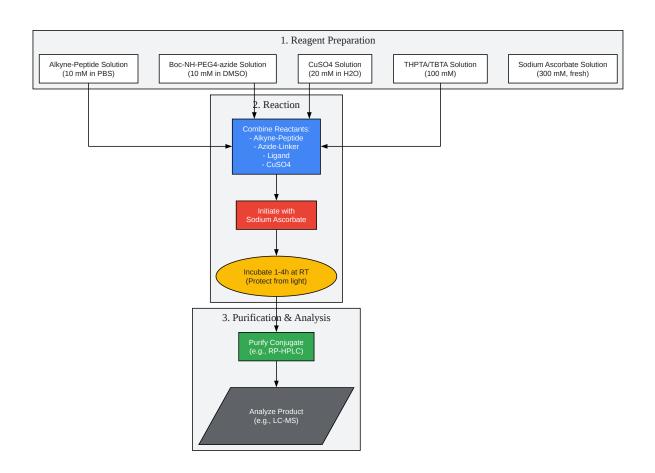
| Property | Value | Citations |
|--------------------|--------------------|-----------|
| Molecular Weight | 362.42 g/mol | [1] |
| Molecular Formula | C15H30N4O6 | [1] |
| CAS Number | 940951-99-5 | [1] |
| Purity | ≥95% | [1] |
| Storage Conditions | 2-8°C, sealed, dry | [1] |

Core Applications and Signaling Pathways

Boc-NH-PEG4-azide is a cornerstone reagent for Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a premier example of click chemistry. This reaction's high efficiency and bioorthogonality make it ideal for conjugating molecules in complex biological environments. The primary application of this linker is to connect an alkyne-modified molecule (e.g., a protein, peptide, or drug) to another molecule via the azide group. Following this conjugation, the Boc protecting group can be removed under acidic conditions to reveal a primary amine, which is then available for further modification, such as amide bond formation with a carboxylic acid.

This dual functionality is particularly valuable in the construction of PROTACs. In this context, the linker bridges a ligand that binds to a target protein and another ligand that recruits an E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent degradation of the target protein.





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References

- 1. Boc-NH-PEG4-azide [myskinrecipes.com]
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